

In Vitro Efficacy of TDRL-551: A Technical Guide for Cancer Researchers

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Compound of Interest

Compound Name: TDRL-551

Cat. No.: B15586761

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vitro studies conducted on **TDRL-551**, a small molecule inhibitor of Replication Protein A (RPA). **TDRL-551** targets the crucial interaction between RPA and single-stranded DNA (ssDNA), a fundamental process in DNA replication and repair. By disrupting this interaction, **TDRL-551** demonstrates significant anti-cancer activity, both as a single agent and in synergy with platinum-based chemotherapeutics. This document outlines the quantitative data from studies on various cancer cell lines, detailed experimental protocols for key assays, and visual representations of the underlying molecular pathways and experimental procedures.

Quantitative Data Summary

The anti-cancer activity of **TDRL-551** has been evaluated across several cancer cell lines, with a primary focus on epithelial ovarian cancer (EOC) and non-small cell lung cancer (NSCLC). The following tables summarize the key quantitative findings from these in vitro studies.

Table 1: In Vitro and Cellular Inhibitory Activity of **TDRL-551**

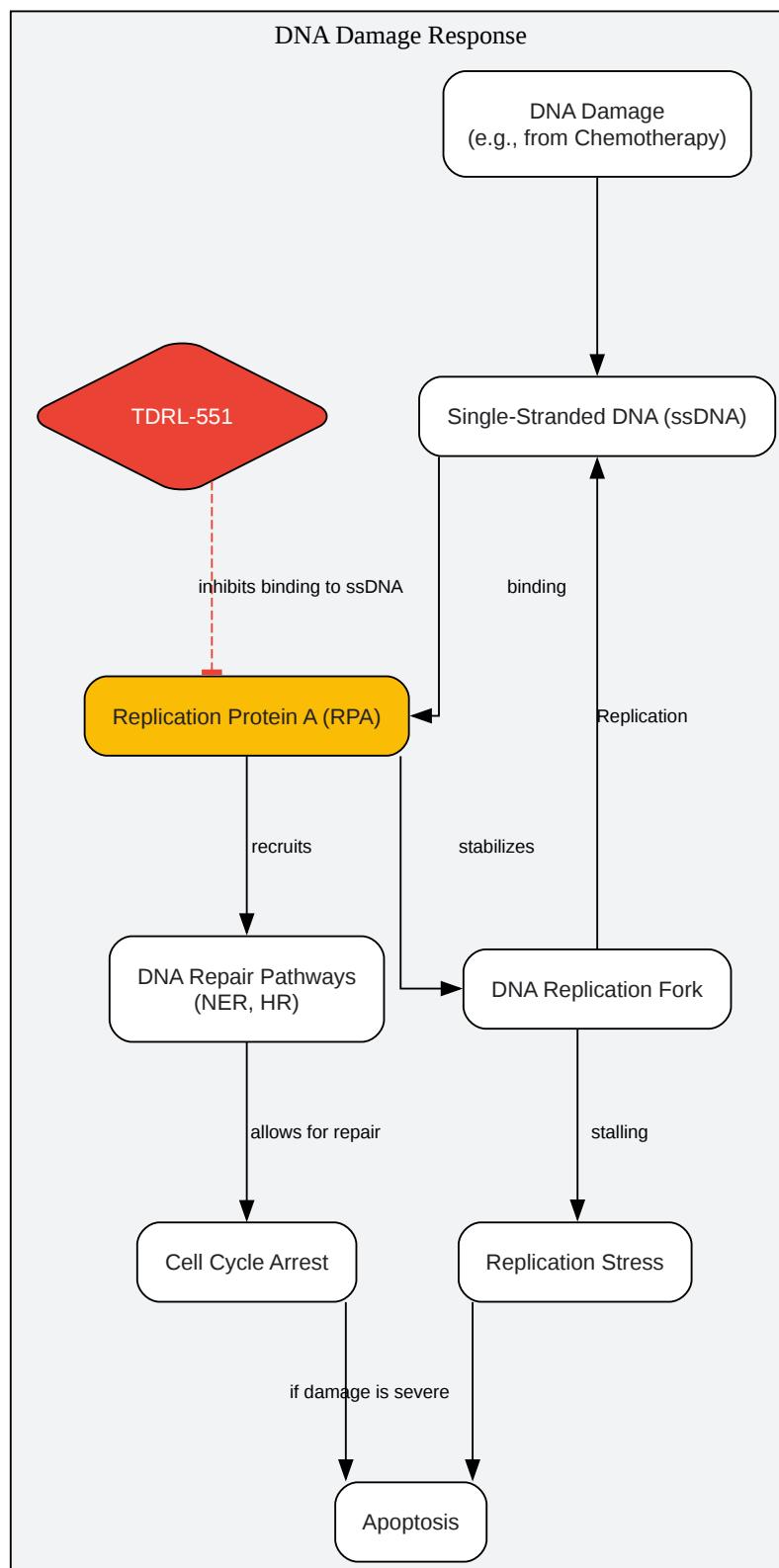
Assay Type	Parameter	Value	Cell Line
Electrophoretic Mobility Shift Assay (EMSA)	In Vitro IC ₅₀	18 μM[1]	-
Clonogenic Survival Assay	Cellular IC ₅₀	25 μM[1][2]	A2780 (Epithelial Ovarian Cancer)

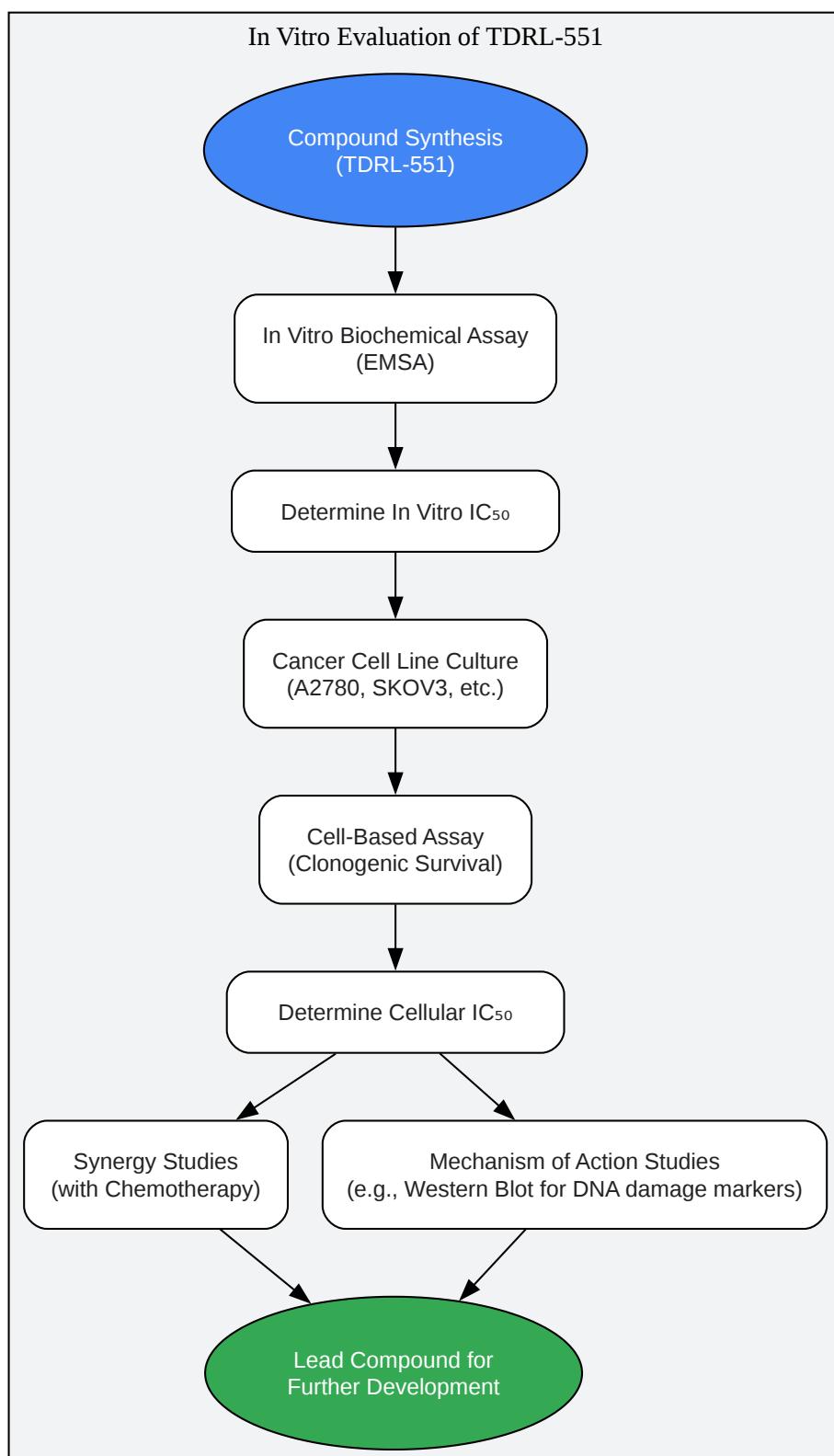
Table 2: Single Agent Anti-Cancer Activity of **TDRL-551** in Various Cancer Cell Lines

Cell Line	Cancer Type	Single Agent Activity
A2780	Epithelial Ovarian Cancer	IC ₅₀ of 25 μM[2]
SKOV3	Epithelial Ovarian Cancer	Similar activity to A2780 cells[2]
OVCA429	Epithelial Ovarian Cancer	Similar activity to A2780 cells[2]
H460	Non-Small Cell Lung Cancer	Similar activity to A2780 cells[2]

Signaling Pathway and Mechanism of Action

TDRL-551 functions by directly inhibiting the binding of Replication Protein A (RPA) to single-stranded DNA (ssDNA). RPA is a critical protein in DNA metabolism, playing essential roles in DNA replication, repair (such as nucleotide excision repair and homologous recombination), and the activation of DNA damage checkpoints. By preventing the RPA-ssDNA interaction, **TDRL-551** disrupts these fundamental cellular processes, leading to cell cycle arrest and apoptosis in cancer cells. This mechanism of action also underlies its synergistic effects with DNA-damaging agents like platinum-based drugs.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Chemical inhibitor targeting the Replication Protein A-DNA interaction increases the efficacy of Pt-based chemotherapy in lung and ovarian cancer - PMC [pmc.ncbi.nlm.nih.gov]
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